

Technical Guide: 2,5-Bis(2,2,2-trifluoroethoxy)aniline

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Compound of Interest

Compound Name: 2,5-Bis(trifluoroethoxy)aniline

Cat. No.: B7965222

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CAS Registry Number: 66300-37-6 Chemical Formula: $C_{10}H_9F_6NO_2$ Molecular Weight: 289.17 g/mol [\[1\]](#)

Executive Summary & Structural Analysis

2,5-Bis(2,2,2-trifluoroethoxy)aniline is an electron-rich aromatic amine characterized by two bulky, electron-withdrawing trifluoroethoxy groups at the ortho and meta positions relative to the amine.[\[1\]](#) It serves as a high-value intermediate in medicinal chemistry, specifically for synthesizing urea-based anti-arrhythmic drugs and analogs of Flecainide.[\[1\]](#)

The trifluoroethoxy moieties confer unique pharmacological properties:

- **Metabolic Stability:** The C-F bonds resist oxidative metabolism (e.g., P450 hydroxylation), prolonging the half-life of downstream APIs.[\[1\]](#)
- **Lipophilicity Modulation:** The fluoro-alkoxy groups increase lipophilicity (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

) without the high reactivity associated with acyl halides, facilitating membrane permeability in cardiac tissues.

Chemical Identity Table

Property	Specification
IUPAC Name	2,5-bis(2,2,2-trifluoroethoxy)aniline
Synonyms	Benzenamine, 2,5-bis(2,2,2-trifluoroethoxy)-; 2,5-Bis(trifluoroethoxy)aniline
CAS Number	66300-37-6
Boiling Point	~274.7°C (Predicted @ 760 Torr)
Density	~1.3–1.4 g/cm ³ (Estimated based on fluorination)
Appearance	Off-white to pale yellow solid or viscous oil (purity dependent)

Synthetic Pathways & Methodology

The synthesis of **2,5-Bis(trifluoroethoxy)aniline** requires a regioselective approach to ensure the correct substitution pattern.^[1] The most robust industrial route proceeds via the nitration of the 1,4-bis(trifluoroethoxy)benzene ether, followed by reduction.^[1]

Phase 1: Ether Formation (O-Alkylation)

Precursor: Hydroquinone (1,4-dihydroxybenzene) or 1,4-Dibromobenzene.^[1]

- Protocol: Hydroquinone is reacted with 2,2,2-trifluoroethyl triflate (or tosylate) in the presence of a base (K₂CO₃ or NaH) in a polar aprotic solvent (DMF or NMP).^[1]
- Mechanism: S_N2 nucleophilic substitution.
- Critical Control: Complete bis-alkylation is required; mono-alkylated impurities must be removed via crystallization.^[1]

Phase 2: Regioselective Nitration

Precursor: 1,4-Bis(2,2,2-trifluoroethoxy)benzene.^[1]

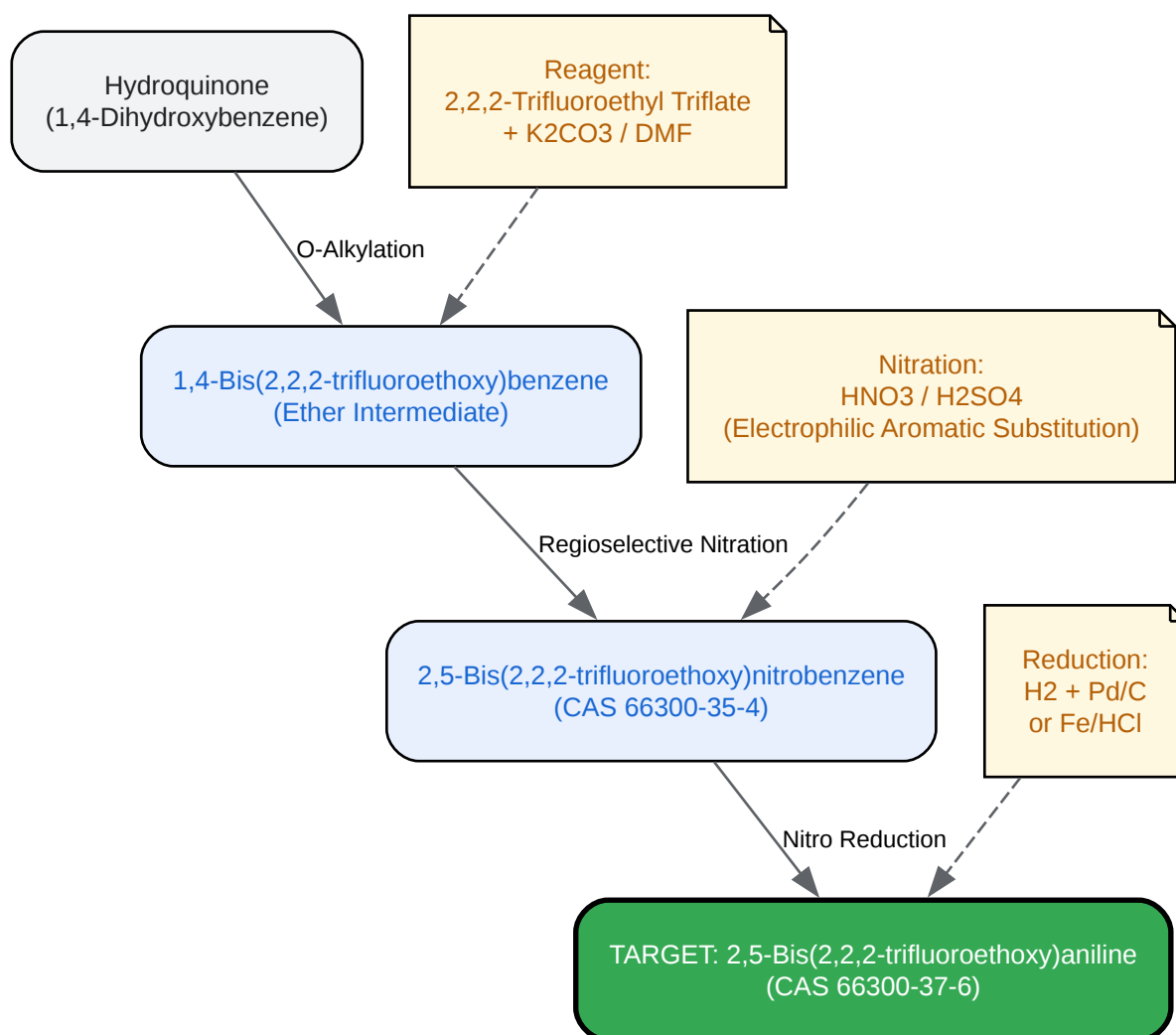
- Reagents: Nitric acid (HNO_3) / Acetic Acid or H_2SO_4 .[\[1\]](#)
- Regiochemistry: The alkoxy groups are ortho/para directors. Since positions 1 and 4 are occupied, nitration occurs at the equivalent 2, 3, 5, or 6 positions.[\[1\]](#)
- Product: 1-Nitro-2,5-bis(2,2,2-trifluoroethoxy)benzene (CAS 66300-35-4).[\[1\]](#)[\[2\]](#)
- Note: Numbering shifts upon nitration. The nitro group takes priority for naming the intermediate, but relative to the original ring, it is a 2-nitro substitution.[\[1\]](#)

Phase 3: Reduction to Aniline

Precursor: 2,5-Bis(2,2,2-trifluoroethoxy)nitrobenzene.[\[1\]](#)[\[2\]](#)

- Method A (Catalytic): H_2 (3-5 bar) over Pd/C (5-10% loading) in Methanol/Ethanol.[\[1\]](#)
- Method B (Chemical): Iron powder (Fe) in acidic media (NH_4Cl or acetic acid) or Hydrazine hydrate with Raney Nickel.[\[1\]](#)
- Outcome: The nitro group is reduced to a primary amine, yielding the target aniline.

Synthesis Workflow Diagram



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Caption: Step-wise synthetic route from hydroquinone to the target aniline via etherification, nitration, and reduction.

Quality Control & Characterization

To validate the identity and purity of the synthesized aniline, the following analytical signatures are expected.

Nuclear Magnetic Resonance (NMR)[1][2][4][5][6][7]

- ¹H NMR (CDCl₃):

- Aromatic Protons: Two singlets (or tight doublets) around δ 6.5–7.0 ppm. The 2,5-substitution pattern on the aniline ring (originally 1,4 on the benzene) results in para protons relative to each other, often appearing as singlets due to lack of strong coupling. [\[1\]](#)
 - Amine Protons ($-\text{NH}_2$): Broad singlet around δ 3.5–4.5 ppm (exchangeable with D_2O). [\[1\]](#)
 - Methylene Protons ($-\text{OCH}_2\text{CF}_3$): Quartets around δ 4.3 ppm (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> Hz).
- ^{19}F NMR:
 - Single signal around δ -74 to -75 ppm (triplet, coupled to methylene protons). [\[1\]](#)

Impurity Profile

Impurity Type	Origin	Mitigation
Mono-alkoxy aniline	Incomplete alkylation in Step 1. [1]	Ensure excess alkylating agent; recrystallize Intermediate 1.
Nitro-precursor	Incomplete reduction in Step 3. [1]	Monitor reaction via TLC/HPLC; extend hydrogenation time.
Over-reduction	Hydrogenation of the aromatic ring (rare).	Control H_2 pressure (<5 bar) and temperature (<50°C).

Applications in Drug Development

The primary utility of 2,5-Bis(2,2,2-trifluoroethoxy)aniline lies in its role as a scaffold for Class I Anti-arrhythmic agents. [\[1\]](#)[\[2\]](#)

- Urea Derivatives: The aniline amine group reacts efficiently with isocyanates (e.g., pyridyl isocyanates) to form urea-linked drugs. [\[1\]](#) These compounds modulate sodium channels in cardiac tissue.

- **Flecainide Analogs:** While Flecainide typically utilizes the benzoic acid derivative, the aniline variant allows for the synthesis of "reverse-amide" or urea-linked analogs that test different binding modes in the Na⁺ channel pore.^[1]
- **Metabolic Robustness:** The trifluoroethoxy groups prevent ring hydroxylation at the 2 and 5 positions, common sites for metabolic attack, thereby improving oral bioavailability.

Safety & Handling

- **Hazards:** Like most fluorinated anilines, this compound is likely toxic if swallowed, inhaled, or absorbed through skin (H301/H311/H331).^[1] It may cause serious eye irritation (H319) and skin sensitization.
- **Storage:** Store under inert gas (Argon/Nitrogen) to prevent oxidation of the amine group (browning). Keep refrigerated (2-8°C).
- **PPE:** Use nitrile gloves, safety goggles, and work within a fume hood. Avoid contact with strong oxidizing agents.

References

- Banitt, E. H. (1978).^[2] Derivatives of urea as anti-arrhythmic agents. US Patent 4,071,524.^[2] Retrieved from
- Riker Laboratories Inc. (1979).^[2] N-(1,1-dihydroperfluoroalkoxyphenyl)-N'-(pyridyl)-substituted ureas. US Patent 4,154,941.^[2] Retrieved from
- Shanghai Canbi Pharma. (n.d.). Product Data: 2,5-Bis(2,2,2-trifluoroethoxy)aniline (CAS 66300-37-6).^{[1][2][3]} Retrieved from ^[1]
- Molaid Chemicals. (n.d.). Reaction info for 2,5-bis(2,2,2-trifluoroethoxy)nitrobenzene. Retrieved from ^[1]

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Sources

- 1. US6333434B1 - Preparation of trifluoromethylanilines - Google Patents [patents.google.com]
- 2. 2,5-bis(2,2,2-trifluoroethoxy)phenyl isocyanate - CAS号 66300-39-8 - 摩熵化学 [molaid.com]
- 3. 2,5-bis(2,2,2-trifluoroethoxy)nitrobenzene - CAS号 66300-35-4 - 摩熵化学 [molaid.com]
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